

Commercial Suppliers and Technical Guide for 4-Phenylbenzaldehyde

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Compound of Interest

Compound Name: 4-Phenylbenzaldehyde

Cat. No.: B031587

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on commercial suppliers of **4-Phenylbenzaldehyde** (CAS No. 3218-36-8), a versatile aromatic aldehyde crucial in organic synthesis and as a building block for pharmaceuticals, fragrances, and specialty chemicals. This document also outlines detailed experimental protocols for key reactions and explores potential biological signaling pathways based on related molecular structures.

Commercial Supplier Overview

4-Phenylbenzaldehyde is readily available from a variety of chemical suppliers, catering to research and bulk manufacturing needs. The following tables summarize key quantitative data from prominent vendors to facilitate easy comparison.

Table 1: General Properties of **4-Phenylbenzaldehyde**

Property	Value	Source(s)
Synonyms	(1,1'-Biphenyl)-4-carboxaldehyde, p-Phenylbenzaldehyde	[1] [2]
CAS Number	3218-36-8	[1] [2] [3] [4]
Molecular Formula	C ₁₃ H ₁₀ O	[1] [2] [3]
Molecular Weight	182.22 g/mol	[1] [2] [3] [4]
Appearance	Cream solid, White to Orange to Green powder to crystal	[1] [5]
Melting Point	57-63 °C	[1] [4]
Boiling Point	184 °C at 11 mmHg	[4]
Purity	≥95% to ≥99%	[1] [2] [4] [5] [6]
Storage Conditions	Store at 0-8 °C or -20°C to 0°C	[1] [7]

Table 2: Supplier-Specific Information

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	B34680	99%	5g, 25g, 100g
Chem-Impex	06929	≥99% (Assay)	5g, 25g, 100g, 250g, 1kg
Synthonix, Inc.	P67637	>98%	5g, 10g, 25g, 100g
TCI Chemicals	B0242	>95.0% (GC)	Contact for details
Benchchem	B031587	Not specified	Contact for details
ChemScene	CS-W004664	≥98%	Contact for details
Boron Molecular	BM493	Not specified	Contact for details
Spectrum Chemical	Not specified	Grade-specific	Contact for details
Ottokemi	B 2578	99%	Contact for details
Ataman Kimya	Not specified	99%	Contact for details
Mitsubishi Gas Chemical Trading, Inc.	4-BPAL	Not specified	Bulk quantities

Key Experimental Protocols

4-Phenylbenzaldehyde is a valuable intermediate in a variety of organic transformations. Below are detailed methodologies for some common reactions.

Oxidation to 4-Phenylbenzoic Acid

The oxidation of **4-Phenylbenzaldehyde** to its corresponding carboxylic acid, 4-phenylbenzoic acid, is a fundamental transformation. While specific protocols for this exact substrate are not readily available in the search results, a general procedure using potassium permanganate is a standard and effective method.

Materials:

- **4-Phenylbenzaldehyde**

- Potassium permanganate (KMnO_4)
- Sodium hydroxide (NaOH) or Sodium carbonate (Na_2CO_3)
- Hydrochloric acid (HCl) or Sulfuric acid (H_2SO_4)
- Distilled water
- Ethanol (optional, for recrystallization)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, Buchner funnel, filter paper.

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve **4-Phenylbenzaldehyde** in a suitable solvent. A mixture of water and a co-solvent like acetone or pyridine can be used to improve solubility.
- Prepare a solution of potassium permanganate in water.
- Slowly add the potassium permanganate solution to the stirred solution of **4-Phenylbenzaldehyde**. The reaction is exothermic, so the addition should be controlled to maintain a gentle reflux.
- After the addition is complete, heat the mixture to reflux for 1-2 hours, or until the purple color of the permanganate has disappeared, indicating the completion of the reaction.[8] A brown precipitate of manganese dioxide (MnO_2) will form.
- Cool the reaction mixture to room temperature and filter off the manganese dioxide by vacuum filtration.
- Wash the filter cake with a small amount of hot water.
- Combine the filtrate and washings, and then acidify with dilute hydrochloric or sulfuric acid until the solution is acidic to litmus paper.
- A white precipitate of 4-phenylbenzoic acid will form.

- Cool the mixture in an ice bath to maximize precipitation.
- Collect the product by vacuum filtration, wash with cold water, and dry.
- The crude product can be recrystallized from ethanol or an ethanol/water mixture to obtain pure 4-phenylbenzoic acid.

Wittig Reaction with Benzyltriphenylphosphonium Chloride

The Wittig reaction is a powerful method for the synthesis of alkenes from aldehydes. This protocol describes the reaction of **4-Phenylbenzaldehyde** with benzyltriphenylphosphonium chloride to form a stilbene derivative.

Materials:

- **4-Phenylbenzaldehyde**
- Benzyltriphenylphosphonium chloride
- Sodium hydroxide (NaOH), 50% aqueous solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- 1-Propanol (for recrystallization)
- Reaction tube or small flask, magnetic stirrer (optional), separatory funnel, beakers, filtration apparatus.

Procedure:

- To a reaction tube, add **4-Phenylbenzaldehyde** and benzyltriphenylphosphonium chloride. [\[3\]](#)
- Add dichloromethane to dissolve the reactants.

- With vigorous stirring or shaking, add a 50% aqueous solution of sodium hydroxide dropwise.[3] The formation of the ylide is often indicated by a color change.
- Continue to stir or shake the mixture vigorously for at least 30 minutes at room temperature. [3]
- After the reaction is complete, dilute the mixture with dichloromethane and water.
- Transfer the mixture to a separatory funnel and separate the layers. The organic layer contains the product.
- Wash the aqueous layer with additional dichloromethane and combine all organic extracts.[3]
- Dry the combined organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and evaporate the solvent to obtain the crude product.
- Recrystallize the solid residue from 1-propanol to yield the purified alkene product.[3]

Knoevenagel Condensation with Malononitrile

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration. This protocol outlines the reaction of **4-Phenylbenzaldehyde** with malononitrile.

Materials:

- **4-Phenylbenzaldehyde**
- Malononitrile
- A basic catalyst (e.g., piperidine, ammonium acetate, or an ionic liquid like [MeHMTA]BF₄)
- A suitable solvent (e.g., ethanol, water, or solvent-free conditions can be employed)
- Reaction flask, magnetic stirrer, heating mantle (if necessary), filtration apparatus.

Procedure (using an ionic liquid catalyst as an example):

- In a reaction flask, combine **4-Phenylbenzaldehyde** (2.0 mmol) and malononitrile (2.0 mmol).[\[9\]](#)
- Add a catalytic amount of [MeHMTA]BF₄ (e.g., 15 mol%).[\[9\]](#)
- Stir the mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[\[9\]](#)
- Upon completion of the reaction, if the product is a solid, it can be isolated by filtration and washed with water.[\[9\]](#)
- If the product is an oil, ethyl acetate can be added to extract the product.[\[9\]](#)
- The product can be further purified by recrystallization if necessary.

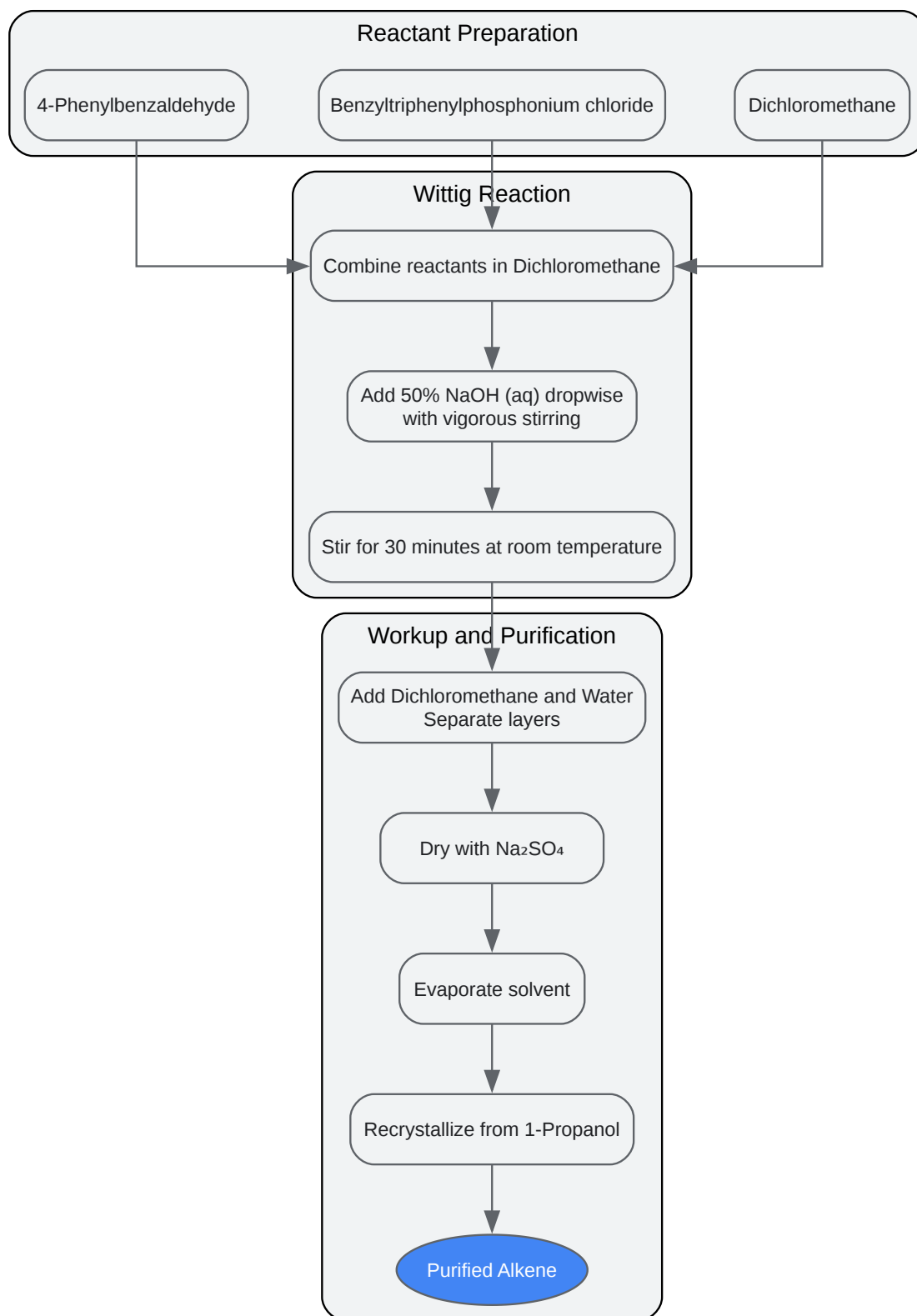
Signaling Pathways and Biological Activity

While direct studies on the signaling pathways modulated by **4-Phenylbenzaldehyde** are not prominent in the literature, research on structurally similar benzaldehyde derivatives provides insights into its potential biological activities.

Derivatives of benzaldehyde have been investigated for a range of biological effects, including antimicrobial, anti-inflammatory, and anticancer activities.[\[10\]](#)[\[11\]](#) For instance, certain benzaldehyde derivatives have been shown to inhibit aldehyde dehydrogenase (ALDH), an enzyme family implicated in cancer cell proliferation and drug resistance.[\[12\]](#) Notably, 4-(Diethylamino)benzaldehyde (DEAB), a close analog of **4-Phenylbenzaldehyde**, is a known inhibitor of ALDH isoforms.[\[12\]](#)

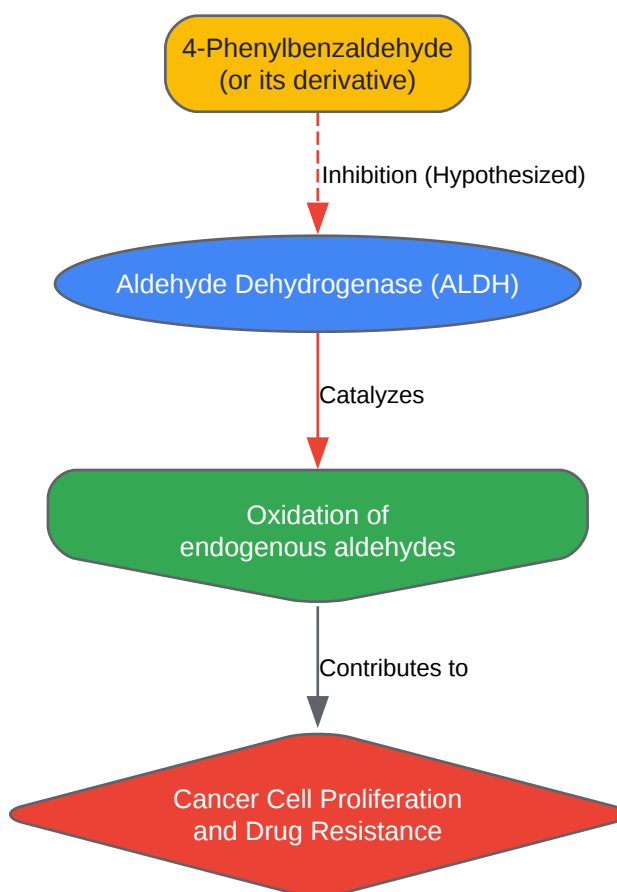
Furthermore, benzaldehyde has been reported to stimulate autophagy via the Sonic Hedgehog (Shh) signaling pathway in brain astrocytes.[\[11\]](#) This suggests that **4-Phenylbenzaldehyde**, as a substituted benzaldehyde, could potentially interact with similar biological targets.

Below are diagrams illustrating a conceptual workflow for one of the experimental protocols and a hypothesized signaling pathway based on the activity of related compounds.



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Experimental workflow for the Wittig reaction.



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Hypothesized inhibition of ALDH by **4-Phenylbenzaldehyde**.

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